

# An In-depth Technical Guide to the Safe Handling of Trilaurin-d15

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## Compound of Interest

Compound Name: Trilaurin-d15

Cat. No.: B15143085

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **Trilaurin-d15**, a deuterated stable isotope of Trilaurin. Utilized primarily as an internal standard or tracer in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS), its safe handling is paramount in a laboratory setting.<sup>[1]</sup> This document summarizes key safety information, physical and chemical properties, and recommended handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

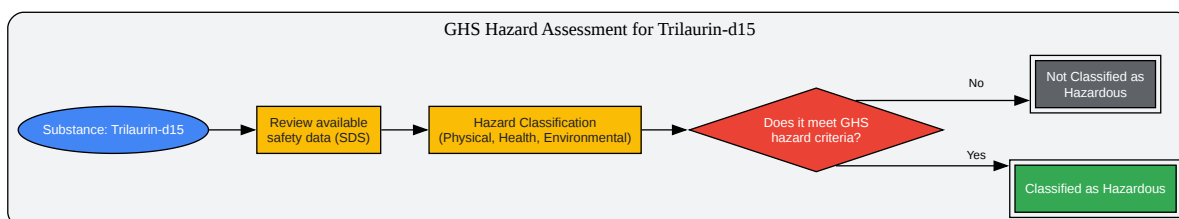
## Section 1: GHS Hazard Classification

Based on available data for its non-deuterated counterpart, Trilaurin, **Trilaurin-d15** is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[2][3]</sup>

GHS Label Elements:

- Hazard Pictograms: Not applicable<sup>[3]</sup>
- Signal Word: Not applicable<sup>[3]</sup>
- Hazard Statements: Not applicable<sup>[3]</sup>

The following diagram illustrates the logical assessment process for GHS hazard classification, indicating that **Trilaurin-d15** does not meet the criteria for classification.



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Caption: Logical workflow for GHS hazard assessment of **Trilaurin-d15**.

## Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **Trilaurin-d15** and its non-deuterated form is presented below.

Property	Value	Source(s)
Chemical Formula	C <sub>39</sub> H <sub>59</sub> D <sub>15</sub> O <sub>6</sub>	[1][4]
Molecular Weight	654.1 g/mol	[1][4]
Appearance	White to off-white solid/powder	[1][5][6]
Melting Point	45 - 47 °C / 113 - 116.6 °F (for Trilaurin)	[5]
Solubility	Slightly soluble in Chloroform (0.1-1 mg/ml). Insoluble in water.	[4][7][8]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>15</sub> )	[4]
CAS Number	1219805-25-0	[1][4]
Unlabeled CAS Number	538-24-9	[1]

## Section 3: Safe Handling and Storage

Adherence to proper laboratory protocols is essential when handling **Trilaurin-d15**, despite its non-hazardous classification.

### Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Trilaurin-d15**:

- Eye Protection: Safety glasses with side shields or goggles are recommended.
- Hand Protection: Chemical-resistant gloves should be worn.
- Skin and Body Protection: A laboratory coat is sufficient to prevent skin contact.

### Handling Procedures

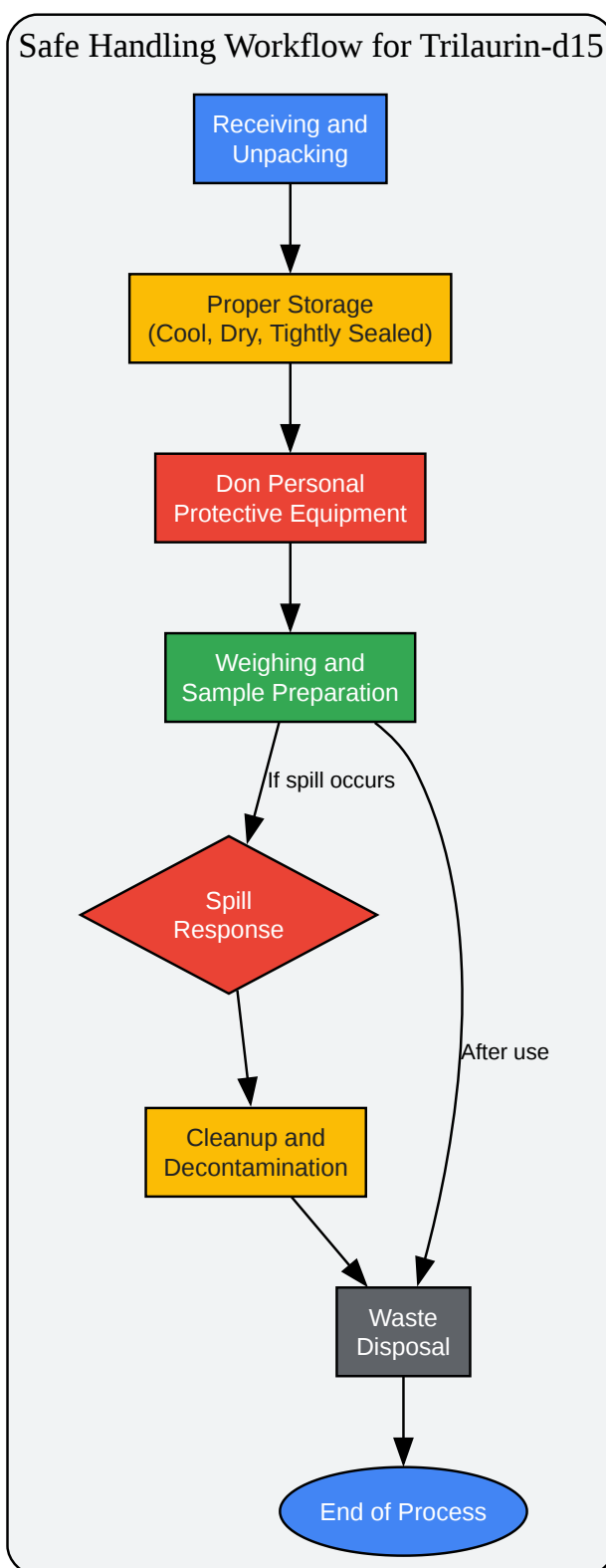
- Handle in accordance with good industrial hygiene and safety practices.[5]

- Avoid inhalation of dust.
- Prevent contact with eyes and skin.
- Keep away from food, drink, and animal feeding stuffs.[5]
- Wash hands thoroughly after handling.

## Storage

- Store in a cool, dry, and well-ventilated place.[5][8]
- Keep the container tightly closed.[5][8]
- Recommended storage temperatures: Powder: -20°C for up to 3 years; In solvent: -80°C for up to 6 months.[1]

The diagram below outlines the general workflow for the safe handling of chemical substances like **Trilaurin-d15** in a research environment.



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Caption: General workflow for the safe handling of **Trilaurin-d15**.

## Section 4: First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[5]
- Skin Contact: Wash off immediately with soap and plenty of water. Remove any contaminated clothing.[5]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[5]
- Ingestion: Clean mouth with water and drink plenty of water. Seek medical attention.[5]

## Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.
- Hazardous Combustion Products: In case of fire, carbon monoxide and carbon dioxide may be produced.[3]

## Section 6: Spillage and Disposal

- Accidental Release Measures: Sweep up and shovel into a suitable container for disposal. Avoid dust formation.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling **Trilaurin-d15**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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